

Synonyms and Alternative Names for INCB18424 in Scientific Literature

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Incb 18424*

Cat. No.: *B611002*

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For researchers, scientists, and drug development professionals, a clear understanding of the nomenclature for a compound is critical for accurate literature review and communication. INCB18424 is a widely studied molecule with several associated names.

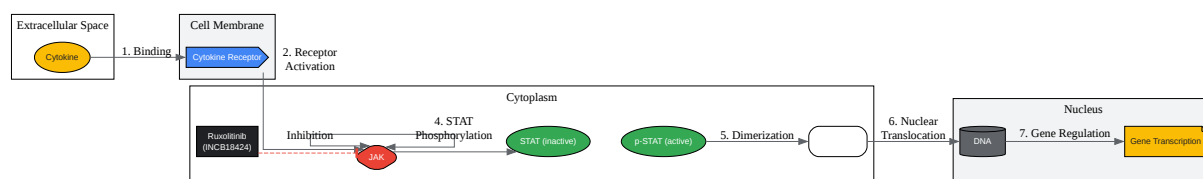
Nomenclature and Identifiers

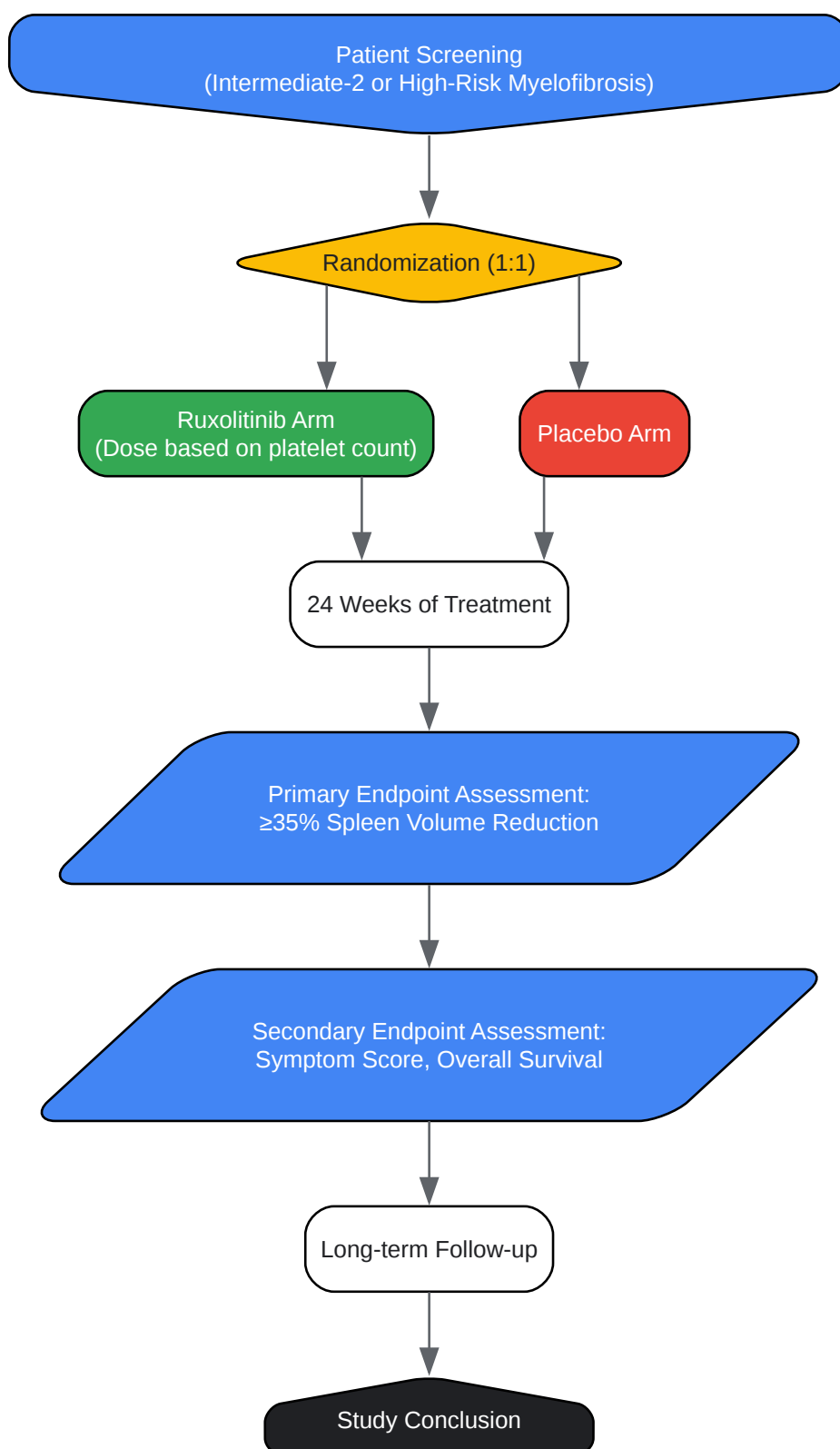
The compound initially identified by the research code INCB18424 is now widely known by its generic name, ruxolitinib.^{[1][2][3]} It is commercially available under the brand names Jakafi® and Jakavi®.^{[1][3]} A comprehensive list of its various identifiers is provided in the table below.

Category	Name/Identifier
Research Code	INCB18424, INCB-18424, INCB 18424
Generic Name	Ruxolitinib
Brand Names	Jakafi®, Jakavi® ^{[1][3]}
Chemical Name	(R)-3-(4-(7H-pyrrolo[2,3-d]pyrimidin-4-yl)-1H-pyrazol-1-yl)-3-cyclopentylpropanenitrile phosphate ^[3]
CAS Number	941678-49-5 (free base), 1092939-17-7 (phosphate) ^[3]

Mechanism of Action: The JAK-STAT Signaling Pathway

Ruxolitinib is a potent and selective inhibitor of Janus kinases (JAKs), specifically JAK1 and JAK2.^{[1][3][4][5][6]} These enzymes are critical components of the JAK-STAT signaling pathway, which plays a key role in cytokine signaling, immune response, and cell growth.^{[4][7][8][9]} Dysregulation of this pathway is implicated in various myeloproliferative neoplasms and inflammatory diseases. The diagram below illustrates the canonical JAK-STAT pathway and the inhibitory action of ruxolitinib.





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- To cite this document: BenchChem. [Synonyms and Alternative Names for INCB18424 in Scientific Literature]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b611002#synonyms-and-alternative-names-for-incb-18424-in-literature]

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